

Technical Guide: 17:0-22:4 PC-d5 for Quantitative Lipidomics

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Compound of Interest

Compound Name: 17:0-22:4 PC-d5

CAS No.: 2342575-43-1

Cat. No.: B15557799

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of **17:0-22:4 PC-d5**, a deuterated phosphatidylcholine internal standard essential for accurate and precise quantification of lipids in complex biological samples. Its primary application is in mass spectrometry-based lipidomics.

Core Properties and Quantitative Data

17:0-22:4 PC-d5, also known as 1-heptadecanoyl-2-docosatetraenoyl-sn-glycero(d5)-3-phosphocholine, is a synthetic, stable isotope-labeled lipid.^{[1][2]} The inclusion of five deuterium atoms (d5) provides a distinct mass shift, allowing it to be differentiated from its endogenous, non-labeled counterparts by a mass spectrometer, while maintaining nearly identical chemical and physical properties. This makes it an ideal internal standard to correct for variations during sample preparation and analysis.^{[2][3]}

Property	Value	References
Molecular Formula	C47H81D5NO8P	[1][2]
Molecular Weight	829.21 g/mol (also cited as 829.19 g/mol)	[1][2][3][4][5]
Exact Mass	828.64 g/mol	[2]
Purity	>99%	[2]
CAS Number	2342575-43-1	[1][2][4]
Storage Temperature	-20°C	[2]
Common Synonyms	1-heptadecanoyl-2-docosatetraenoyl-sn-glycero(d5)-3-phosphocholine; PC 17:0-22:4-d5; PC(17:0/22:4)-d5	[1][2][6]

Experimental Protocols

The use of **17:0-22:4 PC-d5** as an internal standard is critical for quantitative lipidomics workflows using Liquid Chromatography-Mass Spectrometry (LC-MS). Below is a representative protocol synthesized from established methodologies.

Lipid Extraction from Biological Samples (MTBE Method)

This protocol is suitable for extracting lipids from plasma or tissue homogenates.

- **Sample Preparation:** Aliquot 25 µL of plasma or an equivalent amount of tissue homogenate into a 2 mL glass vial.
- **Internal Standard Spiking:** Add a known amount of **17:0-22:4 PC-d5** (e.g., from a stock solution like UltimateSPLASH™ ONE) to the sample.[7] The precise amount should be optimized based on the expected concentration of endogenous phosphatidylcholines.

- Solvent Addition: Add 231 μL of methanol (MeOH) and 770 μL of methyl-tert-butyl ether (MTBE).[7]
- Extraction: Vortex the mixture thoroughly and incubate for 1 hour at room temperature on an orbital shaker.[7]
- Phase Separation: Add 192.5 μL of water to induce phase separation. The final solvent ratio will be approximately 10:3:2.5 (MTBE:MeOH:Water).[7]
- Centrifugation: Centrifuge the sample at 15,800 x g for 10 minutes at 4°C to achieve clear separation of the aqueous and organic layers.[7]
- Collection: Carefully transfer the upper organic layer, which contains the lipids, to a new glass vial.
- Drying: Evaporate the solvent to dryness under a gentle stream of nitrogen gas or using a vacuum concentrator.
- Reconstitution: Reconstitute the dried lipid extract in 200 μL of a suitable solvent for LC-MS analysis, such as a 9:1 mixture of isopropanol:acetonitrile.[8]

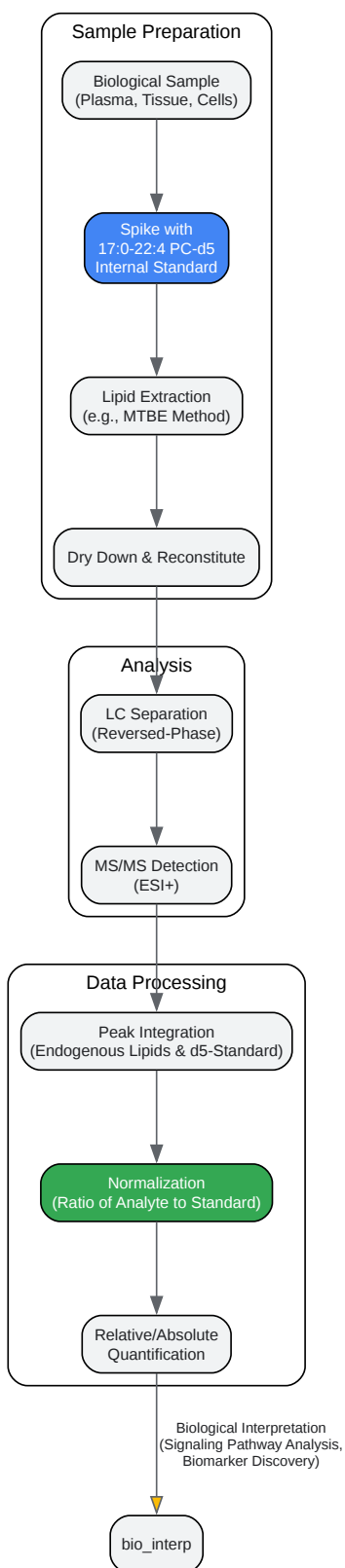
Quantitative Analysis by LC-MS/MS

- Chromatographic Separation:
 - Column: Utilize a C18 or C30 reversed-phase column (e.g., Thermo Accucore™ C30, 2.6 μm , 2.1 mm x 100 mm).[8]
 - Mobile Phase A: 60:40 Acetonitrile:Water containing 10 mM ammonium formate and 0.1% formic acid.[2][8]
 - Mobile Phase B: 90:10 Isopropanol:Acetonitrile containing 10 mM ammonium formate and 0.1% formic acid.[2][8]
 - Flow Rate: 0.35 mL/min.[8]
 - Column Temperature: 45-55°C.[2][8]

- Injection Volume: 2 μ L.[8]
- Gradient Elution: A typical gradient starts with a low percentage of mobile phase B, which is gradually increased to elute lipids based on their hydrophobicity. An example gradient is as follows:
 - 0-2 min: 20-30% B
 - 2-4 min: 30-60% B
 - 4-9 min: 60-85% B
 - 9-14 min: 85-90% B
 - 14-17.3 min: Hold at 95% B
 - 17.3-20 min: Return to 20% B for re-equilibration.[8]
- Mass Spectrometry Detection:
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode is typically used for phosphatidylcholine analysis.
 - Analysis Mode: Data can be acquired using full scan mode followed by data-dependent MS/MS, or more targeted methods like Selected Reaction Monitoring (SRM) or Parallel Reaction Monitoring (PRM).[6]
 - Monitoring Ions: For quantification, monitor the specific precursor-to-product ion transition for **17:0-22:4 PC-d5** alongside the transitions for the endogenous lipids of interest. The d5-label ensures the precursor ion of the standard does not overlap with endogenous species.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of a quantitative lipidomics experiment utilizing **17:0-22:4 PC-d5** as an internal standard.



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Caption: Workflow for quantitative lipidomics using a deuterated internal standard.

Signaling Pathways and Applications

While **17:0-22:4 PC-d5** is not a direct participant in signaling pathways, its role as an internal standard is crucial for studies that investigate them. Accurate quantification of changes in the lipidome allows researchers to infer the activity of various signaling cascades. For instance, alterations in the levels of specific phosphatidylcholines or other lipid classes can be indicative of:

- **Membrane Remodeling:** Changes in the composition of cell membranes, which affects receptor signaling and protein function.
- **Enzyme Activity:** The activity of enzymes like phospholipases (e.g., PLA2), which generate lipid second messengers from phosphatidylcholines.
- **Disease Biomarkers:** Identifying lipid species whose concentrations are significantly altered in pathological states, such as cancer or metabolic disorders.[8][9]

By enabling precise measurement, **17:0-22:4 PC-d5** supports the elucidation of complex lipid-mediated signaling networks and the discovery of novel therapeutic targets and biomarkers.

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